

# Dipentylamine boiling point and vapor pressure

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## Compound of Interest

Compound Name: *Dipentylamine*

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## An In-depth Technical Guide to the Physicochemical Properties of **Dipentylamine**

This technical guide provides a comprehensive overview of the boiling point and vapor pressure of **dipentylamine**, targeting researchers, scientists, and professionals in drug development. It includes key physical data, detailed experimental methodologies for determining these properties, and a visual representation of the general experimental workflow.

## Physicochemical Data of Dipentylamine

**Dipentylamine**, also known as di-n-amylamine, is a secondary amine with the chemical formula  $C_{10}H_{23}N$ . It presents as a colorless to light-yellow liquid with a characteristic pungent, ammonia-like odor[1][2][3]. Understanding its physical properties, such as boiling point and vapor pressure, is crucial for its application in the manufacturing of rubbers, resins, and dyes, as well as for ensuring safe handling and storage[2].

The key quantitative data for the boiling point and vapor pressure of **dipentylamine** are summarized in the table below.

Property	Value	Conditions	Source
Boiling Point	202-203 °C	At 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
202.5 °C	Not Specified	<a href="#">[2]</a> <a href="#">[3]</a>	
396-397 °F	At 760 mmHg	<a href="#">[2]</a>	
Vapor Pressure	0.3 mm Hg	At 20 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
40 Pa	At 20 °C	<a href="#">[1]</a>	
0.15 mm Hg	At 25 °C	<a href="#">[2]</a> <a href="#">[3]</a>	

## Experimental Protocols for Determination of Physical Properties

While specific experimental reports detailing the determination of **dipentylamine**'s boiling point and vapor pressure are not readily available, this section outlines the standard, widely accepted methodologies used for amines and similar organic compounds.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially for pure substances, several laboratory techniques are employed.

#### a) Thiele Tube Method

This method is one of the most common and simplest ways to determine a boiling point using a small amount of sample (less than 0.5 mL)[\[6\]](#).

- Apparatus: A Thiele tube, mineral oil, a small test tube (e.g., a Durham tube), a capillary tube (sealed at one end), a thermometer, and a Bunsen burner or other heat source.
- Procedure:
  - A small amount of the **dipentylamine** sample is placed into the small test tube.

- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb.
- This assembly is placed in a Thiele tube filled with mineral oil, ensuring the heat is distributed evenly by convection.
- The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube expands and escapes as bubbles.
- Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the liquid's boiling point.
- The heat source is then removed. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube[6]. The external barometric pressure should always be recorded.

#### b) Distillation Method

If a larger quantity of the substance is available, a simple distillation can be used for both purification and boiling point determination[6].

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, a heat source (e.g., heating mantle), and boiling chips.
- Procedure:
  - The **dipentylamine** sample (at least 5 mL) and a few boiling chips are placed in the distillation flask.
  - The distillation apparatus is assembled. The thermometer is positioned so that the top of its bulb is level with the bottom of the side-arm of the distillation flask. This ensures the thermometer measures the temperature of the vapor that is in thermal equilibrium with the boiling liquid.

- The liquid is heated to a steady boil.
- The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and liquid is collecting in the receiving flask at a steady rate. This stable temperature reading is the boiling point of the substance at the recorded atmospheric pressure.

## Vapor Pressure Determination

Vapor pressure is a measure of a substance's tendency to evaporate. It is a critical parameter for process design and safety assessments.

### a) Ebulliometry (Dynamic Method)

An ebulliometer is a device used to accurately measure the boiling point of a liquid at a controlled pressure. By varying the pressure, a vapor pressure curve can be generated.

- Apparatus: A modified Swietoslowski ebulliometer is often used, which consists of a boiling flask, a Cottrell pump to spray the boiling liquid over the thermometer well, a condenser, and connections to a pressure control and measurement system[7].
- Procedure:
  - The pure **dipentylamine** sample is placed in the ebulliometer.
  - The system pressure is set and maintained at a specific value using a vacuum pump and/or an inert gas supply (like nitrogen)[7].
  - The sample is heated to its boiling point under the set pressure. The Cottrell pump ensures that the thermometer is in equilibrium with the boiling liquid and its vapor, preventing superheating.
  - The temperature and pressure are recorded once the system reaches a stable equilibrium (stable boiling).
  - The procedure is repeated at different pressures to obtain a series of data points (pressure vs. temperature), which can be used to model the vapor pressure behavior of the substance.

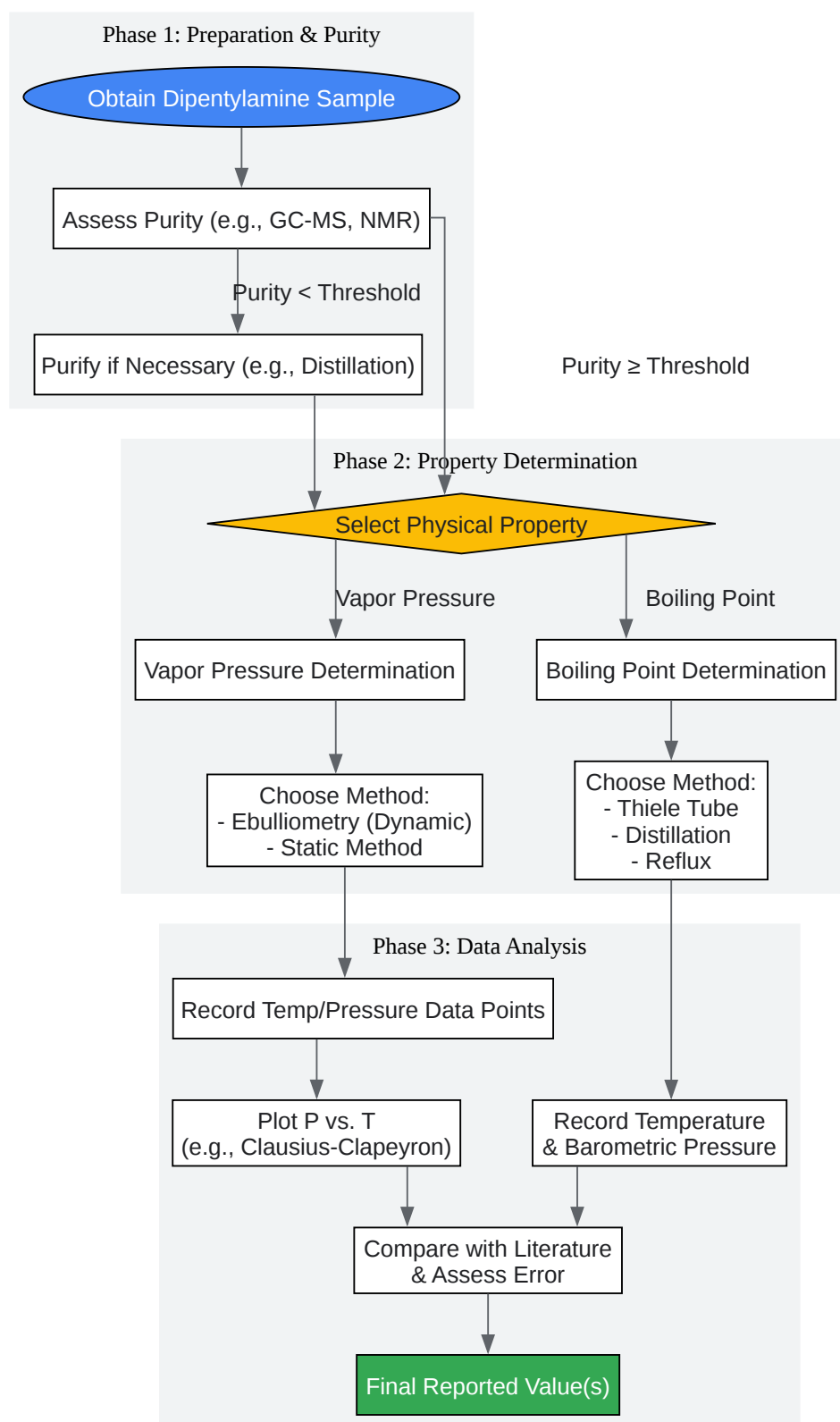
## b) Static Method

The static method involves placing the degassed substance in a thermostated container and measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature.

- Apparatus: A thermostated vessel, a pressure transducer (e.g., a capacitance diaphragm gauge), a vacuum system, and a temperature measurement device[8].
- Procedure:
  - The **dipentylamine** sample is placed in the vessel.
  - The sample is thoroughly degassed to remove any dissolved gases, often through several freeze-pump-thaw cycles.
  - The vessel is brought to the desired temperature using a thermostat.
  - Once the temperature has stabilized, the pressure inside the vessel, which is the vapor pressure of the substance, is measured by the pressure transducer.
  - Measurements are repeated at various temperatures to establish the vapor pressure curve. To ensure accuracy and detect systematic errors, measurements can be repeated randomly at different temperatures[8].

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and vapor pressure of a chemical substance like **dipentylamine**.



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Caption: Generalized workflow for determining boiling point and vapor pressure.

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